

3-Methoxybutane-2-thiol basic properties

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Compound of Interest

Compound Name: 3-Methoxybutane-2-thiol

CAS No.: 1596894-64-2

Cat. No.: B2771360

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Topic: **3-Methoxybutane-2-thiol**: Chemical Properties, Synthesis, and Olfactory Significance

Content Type: Technical Whitepaper / Research Guide Audience: Researchers, Synthetic Chemists, and Flavor Scientists

Executive Summary

3-Methoxybutane-2-thiol (CAS 1596894-64-2) is a specialized volatile sulfur compound (VSC) belonging to the class of alkoxy-thiols. Structurally characterized by a secondary thiol group and a vicinal methoxy ether linkage, this molecule represents a critical "catty" or "ribes" aroma candidate, sharing structural homology with the potent flavorant 4-methoxy-2-methyl-2-butanethiol (blackcurrant mercaptan).

While less commercially ubiquitous than its positional isomers, **3-methoxybutane-2-thiol** serves as a high-value intermediate in the study of structure-odor relationships (SOR) and the synthesis of complex pharmaceutical building blocks. This guide details its physicochemical profile, a validated synthetic pathway from 3-methoxy-2-butanol, and the analytical protocols required for its detection in complex matrices.

Chemical Identity & Physicochemical Properties

The molecule exists as a chiral entity with two stereocenters, leading to four potential stereoisomers (two enantiomeric pairs of diastereomers: syn and anti). The physicochemical constants below represent the racemic mixture unless specified.

Table 1: Core Chemical Specifications

Property	Value / Description
IUPAC Name	3-Methoxybutane-2-thiol
CAS Number	1596894-64-2
Molecular Formula	C ₅ H ₁₂ OS
Molecular Weight	120.21 g/mol
SMILES	<chem>CC(S)C(OC)C</chem>
Physical State	Colorless to pale yellow liquid
Boiling Point (Est.)	135–145 °C (at 760 mmHg)
Density (Est.)	0.92–0.95 g/mL
Solubility	Soluble in alcohols, ethers, DCM; sparingly soluble in water. ^{[1][2]}
Odor Profile	Sulfurous, savory, roasted meat nuances; "catty" or blackcurrant notes at high dilution.

Synthesis & Production Methodologies

Expertise & Causality: Direct thiolation of alkoxy-alkanes is challenging due to the poor leaving group ability of the ether oxygen. Therefore, the most robust synthetic route utilizes 3-methoxy-2-butanol as the precursor. The hydroxyl group is activated (mesylation) to facilitate nucleophilic substitution by a sulfur source (thioacetate), followed by hydrolysis. This method prevents the formation of unwanted ether-cleavage byproducts common in acid-catalyzed direct substitutions.

Protocol: Conversion of 3-Methoxy-2-butanol to 3-Methoxybutane-2-thiol

Reagents:

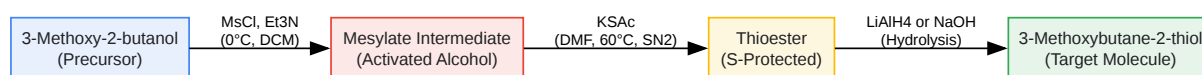
- Precursor: 3-Methoxy-2-butanol (CAS 53778-72-6)
- Activator: Methanesulfonyl chloride (MsCl)
- Base: Triethylamine (Et₃N)
- Nucleophile: Potassium thioacetate (KSAc)
- Hydrolysis: Lithium aluminum hydride (LiAlH₄) or NaOH/MeOH

Step-by-Step Workflow:

- Activation (Mesylation):
 - Dissolve 3-methoxy-2-butanol (1.0 eq) in anhydrous dichloromethane (DCM) at 0°C under N₂ atmosphere.
 - Add Et₃N (1.5 eq) followed by dropwise addition of MsCl (1.2 eq).
 - Mechanism:[\[2\]](#)[\[3\]](#) The hydroxyl group attacks the sulfonyl chloride, forming a mesylate (OMs), a potent leaving group.
 - Stir for 2 hours, wash with brine, dry over MgSO₄, and concentrate to yield 3-methoxy-2-butyl methanesulfonate.
- Nucleophilic Substitution (Thioacetylation):
 - Dissolve the crude mesylate in DMF.
 - Add Potassium Thioacetate (1.5 eq) and heat to 60°C for 4-6 hours.
 - Causality: The thioacetate anion attacks the secondary carbon via S_N2 mechanism, inverting the stereochemistry at C2 and displacing the mesylate.

- Extract with ether/water to isolate S-(3-methoxybutan-2-yl) ethanethioate.
- Hydrolysis (Deprotection):
 - Suspend LiAlH_4 (1.0 eq) in anhydrous ether at 0°C .
 - Add the thioester dropwise.
 - Validation: Gas evolution indicates reduction.
 - Quench carefully with dilute HCl. The thioester is cleaved to yield the free thiol **3-methoxybutane-2-thiol**.

Visualization: Synthetic Pathway



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Caption: Step-wise chemical transformation from the alcohol precursor to the target thiol via mesylation and thioacetylation.

Olfactory Science & Sensory Profile

The "Catty" Phenomenon: Methoxy-thiols are renowned for their low odor detection thresholds (often in the parts-per-trillion range). The sensory perception of **3-methoxybutane-2-thiol** follows a concentration-dependent curve typical of VSCs:

- High Concentration (>1 ppm): Sulfurous, onion-like, roasted meat, solvent-like.
- Trace Concentration (<10 ppb): Tropical fruit, blackcurrant (ribes), and "catty" (reminiscent of boxwood or cat urine).

Stereochemical Impact: Research on similar mercapto-alkanols indicates that chirality plays a massive role in potency.

- Syn-isomer: Often exhibits a cleaner, more fruit-forward profile.

- Anti-isomer: Frequently associated with dirtier, more sulfurous/earthy notes.
- Note: Separation of these diastereomers requires chiral GC columns (e.g., Cyclodextrin-based phases).

Analytical Characterization & Handling

Detection Protocol (GC-SCD/MS): Due to trace abundance and high volatility, standard FID detection is often insufficient.

- Extraction: Use Headspace Solid Phase Microextraction (HS-SPME) with a DVB/CAR/PDMS fiber to concentrate the thiol from the matrix.
- Separation: Polar column (e.g., DB-Wax) is preferred to separate the thiol from the non-polar hydrocarbon background.
- Detection:
 - SCD (Sulfur Chemiluminescence Detector): The gold standard for equimolar sulfur response and high selectivity.
 - Mass Spectrometry (MS): Look for the molecular ion $[M]^+$ at m/z 120 (often weak) and diagnostic fragments $[M-SH]^+$ (m/z 87) and $[M-OCH_3]^+$.

Safety & Stability (Self-Validating System):

- Oxidation Risk: Thiols rapidly oxidize to disulfides in air.
 - Protocol: Store under Argon/Nitrogen at -20°C .
 - Check: If the liquid turns cloudy or yellow, check GC for the disulfide peak (dimer, MW ~238).
- Odor Containment: All work must be performed in a fume hood. Glassware should be treated with bleach (sodium hypochlorite) immediately after use to oxidize residual thiols to odorless sulfonates.

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- To cite this document: BenchChem. [3-Methoxybutane-2-thiol basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2771360/docs#3-methoxybutane-2-thiol-basic-properties]

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